

# enalapril in vitro senescence assay IMR90 cells

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Enalapril

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## Enalapril's Anti-Senescence Application Notes

This document outlines the use of the antihypertensive drug **Enalapril** as a potential anti-senescence agent, based on a 2025 study that demonstrated its efficacy in reducing senescence markers in human embryonic lung fibroblasts (IMR90 cells) and aged mice [1] [2] [3].

- **Core Finding:** **Enalapril** treatment significantly reduces markers of cellular senescence and promotes a more youthful phenotype in IMR90 cells.
- **Proposed Mechanism:** The anti-senescence effect is primarily mediated through the activation of the **BMP-SMAD signaling pathway**. **Enalapril** increases the levels of phosphorylated Smad1/5/9 (pSmad1/5/9), which in turn upregulates genes involved in cell cycle progression and antioxidative defense [1] [4] [5].
- **Key Outcomes:** Treatment with **Enalapril** leads to [1] [2]:
  - Decreased activity of Senescence-Associated  $\beta$ -Galactosidase (SA- $\beta$ -gal).
  - Reduced protein levels of key senescence markers p16 and p21.
  - Increased expression of the proliferation marker Ki67.
  - Downregulation of the Senescence-Associated Secretory Phenotype (SASP) factors like IL1 $\beta$  and IL6.
  - Enhanced cell growth rate and delayed entry into growth arrest.

## Detailed Experimental Protocol

The following protocol is adapted from the methods described in the 2025 eLife study [1] [2].

## Cell Culture and Senescence Induction

- **Cell Line:** Use primary human embryonic lung fibroblasts (IMR90).
- **Culture Conditions:** Maintain cells in Dulbecco's Modified Eagle Medium (DMEM) supplemented with **10% Fetal Bovine Serum (FBS)** and 1% penicillin/streptomycin. Incubate at **37°C with 5% CO<sub>2</sub>** [1] [6].
- **Senescence Model:** Induce replicative senescence by **long-term serial passaging** of the IMR90 cells.
  - Passage cells at a 1:3 ratio when they reach 70-80% confluence.
  - Senescent cells are characterized by enlarged, flat morphology, increased SA-β-gal activity, elevated p16/p21 expression, and reduced Ki67 [1] [6].

## Enalapril Treatment

- **Drug Preparation:** Prepare a stock solution of **Enalapril** and dilute it in the cell culture medium to the desired working concentration [5].
- **Optimal Concentration:** The study found that a concentration of **10 μM Enalapril** yielded the optimal anti-senescence effect [1].
- **Treatment Duration:** Treat senescent IMR90 cells with **Enalapril** for a sufficient period to observe phenotypic changes, typically aligned with the duration of assays described below.

## Key Senescence Assessment Assays

The table below summarizes the primary methods used to quantify the effects of **Enalapril**.

Assay	Method Key Points	Measurement Outcome
<b>SA-β-gal Staining</b>	Use a commercial senescence detection kit. Fix cells with 4% PFA, then incubate with X-Gal staining solution at <b>37°C without CO<sub>2</sub></b> for <b>8-12 hours</b> [1] [6].	Percentage of <b>blue-stained senescent cells</b> under light microscopy [1].
<b>Western Blotting</b>	Resolve cell lysates via SDS-PAGE and transfer to a membrane. Probe with antibodies against <b>p16, p21, Ki67, pSmad1/5/9, and Smad4</b> [1] [4].	Changes in <b>protein expression levels</b> of senescence markers and pathway components [1] [4].

Assay	Method Key Points	Measurement Outcome
<b>Immunofluorescence (IF)</b>	Fix and permeabilize cells. Incubate with an antibody against <b>Ki67</b> , followed by a fluorescently-labeled secondary antibody [1] [4].	<b>Fluorescence intensity and localization</b> of the proliferation marker Ki67 [1].
<b>RNA-seq &amp; qPCR</b>	Extract total RNA. For transcriptome analysis, perform RNA-seq. For validation, use RT-qPCR with primers for <b>SASP genes (e.g., IL1<math>\beta</math>, IL6)</b> and cell cycle genes [1] [2].	<b>Gene expression changes</b> in SASP and proliferation-related pathways [1].

## Summary of Key Quantitative Data

The following tables consolidate the quantitative findings from the study, demonstrating **Enalapril**'s impact on IMR90 cells.

**Table 1: Effect of 10  $\mu$ M Enalapril on Key Senescence Markers in IMR90 Cells [1]**

Senescence Marker	Measurement Method	Observed Change with Enalapril
<b>SA-<math>\beta</math>-gal Activity</b>	Staining & Quantification	<b>Decreased</b>
<b>p16 Protein</b>	Western Blot	<b>Decreased</b>
<b>p21 Protein</b>	Western Blot	<b>Decreased</b>
<b>Ki67 Protein</b>	Immunofluorescence / Western Blot	<b>Increased</b>
<b>IL1<math>\beta</math> mRNA</b>	RT-qPCR	<b>Significantly Reduced</b>
<b>IL6 mRNA</b>	RT-qPCR	<b>Significantly Reduced</b>

**Table 2: Experimental Manipulation of the pSmad1/5/9 Pathway [1] [4]**

Experimental Condition	Effect on pSmad1/5/9	Effect on Senescence (p16/p21, SA-β-gal)
Enalapril (10 μM)	Increased	Decreased
BMP4 (pathway agonist)	Increased	Decreased
LDN193189 (BMP receptor inhibitor)	Decreased	Increased
Enalapril + LDN193189	Counteracted Enalapril's effect	Blocked Enalapril's anti-senescence effect

## Mechanism of Action & Workflow Visualization

The experimental data support a model where **Enalapril** activates the BMP-SMAD pathway to counteract senescence. The diagram below illustrates this proposed signaling mechanism and the experimental workflow for its validation.

## Protocol Integration & Notes

- **Critical Controls:** Always include both young, proliferating IMR90 cells (negative control) and untreated senescent IMR90 cells (positive control) in every assay for accurate baseline comparison [6].
- **Pathway Verification:** To confirm the mechanism is BMP-SMAD dependent, include a condition co-treating senescent cells with both **Enalapril** and the BMP receptor inhibitor LDN193189. This should block the anti-senescence effects of **Enalapril** [1] [4].
- **Beyond IMR90s:** While this protocol uses IMR90 cells, the core principles of senescence induction and assessment (SA-β-gal, p16/p21, SASP) are applicable to other primary cell lines, though optimization of conditions like **Enalapril** concentration and treatment duration may be necessary [6].

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